

Pevonedistat solubility issues

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Compound Focus: Pevonedistat

CAS No.: 905579-51-3

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Pevonedistat Research Context

Pevonedistat (also referenced in literature as MLN4924) is an investigational cancer drug. The table below summarizes its key characteristics based on the search results.

Attribute	Description
Drug Name	Pevonedistat (also referred to as MLN4924) [1]
Mechanism of Action	Inhibits NEDD8-activating enzyme (NAE), blocking the neddylation pathway [1]
Therapeutic Context	Pre-clinical research for treating chemoresistant Triple-Negative Breast Cancer (TNBC) [1]
Research Findings	Demonstrated efficacy as a single agent in patient-derived xenograft (PDX) models of TNBC [1]
Reported Solubility Issues	No specific data on physical properties or solubility challenges was found in the search results.

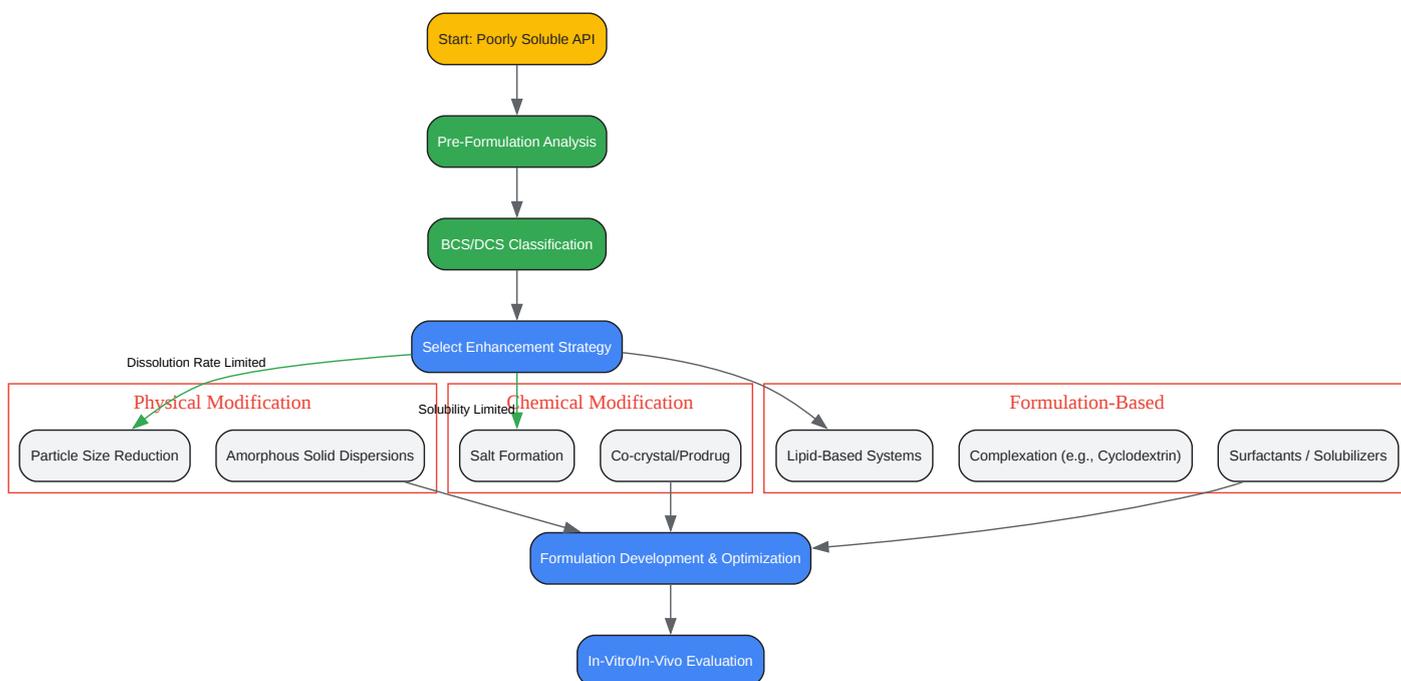
General Strategies for Insoluble Drugs

Since specific data on **Pevonedistat** is unavailable, here are commonly used techniques in the industry to address poor solubility, which applies to a majority of pipeline drugs [2] [3] [4].

Strategy	Description	Common Technologies
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| **Physical Modification** [5] [4] | Altering the physical form of the drug without changing its chemical structure to improve dissolution rate. | • **Particle Size Reduction** (Nanomilling) • **Amorphous Solid Dispersions** (Spray Drying, Hot Melt Extrusion) | | **Chemical Modification** [3] [4] | Temporarily or permanently modifying the drug's chemical structure to enhance solubility. | • **Salt Formation** • **Co-crystals** • **Prodrugs** | | **Formulation-Based** [5] [3] [4] | Using specific excipients or delivery systems to solubilize or carry the drug. | • **Lipid-Based Formulations** • **Complexation** (e.g., with Cyclodextrins) • **Surfactants** |

The following workflow outlines a systematic approach for investigating solubility and developing a suitable formulation, based on standard industry practices.



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References

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